

In-Depth Technical Guide: 1,8-Diiodoanthracene (CAS 189105-78-0)

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Compound of Interest

Compound Name: 1,8-Diiodoanthracene

Cat. No.: B1337777

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This technical guide provides a comprehensive overview of the chemical properties, safety data, and synthetic applications of **1,8-Diiodoanthracene**, a key intermediate for researchers and professionals in materials science and drug development.

Core Properties and Safety Data

1,8-Diiodoanthracene is a disubstituted anthracene derivative valued for its utility as a building block in organic synthesis.^[1] The two iodine atoms at the 1 and 8 positions serve as reactive sites for cross-coupling reactions, enabling the construction of complex, three-dimensional π -conjugated architectures.^[1]

Physicochemical Properties

The fundamental physical and chemical characteristics of **1,8-Diiodoanthracene** are summarized below.

Property	Value	Reference
CAS Number	189105-78-0	
Molecular Formula	C ₁₄ H ₈ I ₂	
Molecular Weight	430.03 g/mol	
Appearance	Light yellow to amber to dark green powder/crystal	
Physical State	Solid (at 20°C)	
Purity (by GC)	>98.0%	
Melting Point	199.0 to 203.0 °C	

Safety and Handling

Detailed toxicological data for **1,8-Diiodoanthracene** is limited. However, due to its chemical nature as a polycyclic aromatic hydrocarbon derivative, caution is advised. The safety information for the parent compound, anthracene, provides general guidance.

Safety Parameter	Information	Reference
Storage	Frozen (<0°C), under an inert gas.	
Conditions to Avoid	Light, air, and heat sensitive.	
General Handling	Avoid breathing dust. Use in a well-ventilated area. Wash skin thoroughly after handling.	[2]
Personal Protective Equipment	Wear protective gloves, eye protection, and face protection.	[2]
Hazards of Parent Compound (Anthracene)	Causes skin and serious eye irritation. May cause respiratory irritation. Very toxic to aquatic life with long-lasting effects.	[2]

Note: The toxicological properties of **1,8-Diiodoanthracene** have not been thoroughly investigated. Researchers should handle this compound with appropriate care, assuming it may have hazards similar to or greater than related aromatic iodine compounds and polycyclic aromatic hydrocarbons.

Experimental Protocols and Synthetic Applications

1,8-Diiodoanthracene is a versatile precursor, primarily utilized in palladium-catalyzed cross-coupling reactions to synthesize more complex organic materials.

Synthesis of 1,8-Diiodoanthracene

An efficient synthesis of **1,8-Diiodoanthracene** starts from the commercially available 1,8-dichloroanthraquinone.^{[3][4]} The process involves two main steps: iodination followed by reduction.^[3]

Step 1: Iodination of 1,8-dichloroanthraquinone

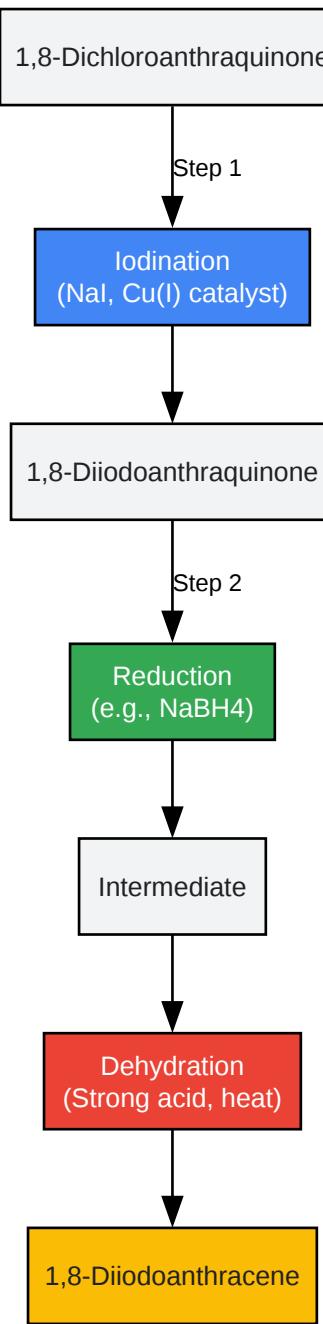
- A mixture of 1,8-dichloroanthraquinone, sodium iodide, and a copper(I) catalyst is prepared in a high-boiling point solvent.^[3]
- The reaction mixture is heated under reflux.^[3]
- The progress of the reaction is monitored using thin-layer chromatography (TLC).^[3]
- Upon completion, the mixture is cooled, and the resulting 1,8-diiodoanthraquinone is isolated by filtration and purified by recrystallization.^[3]

Step 2: Reduction of 1,8-diiodoanthraquinone

- 1,8-diiodoanthraquinone is suspended in a suitable solvent, such as an alcohol.^[3]
- A reducing agent, for example, sodium borohydride, is added portion-wise at room temperature.^[3]
- After the reduction is complete, the intermediate is treated with a strong acid (e.g., concentrated HCl) and heated to induce dehydration, leading to the formation of **1,8-Diiodoanthracene**.^[3]

- The final product is purified by column chromatography and recrystallization.[3]

Synthesis of 1,8-Diiodoanthracene



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Synthesis of 1,8-Diiodoanthracene Workflow

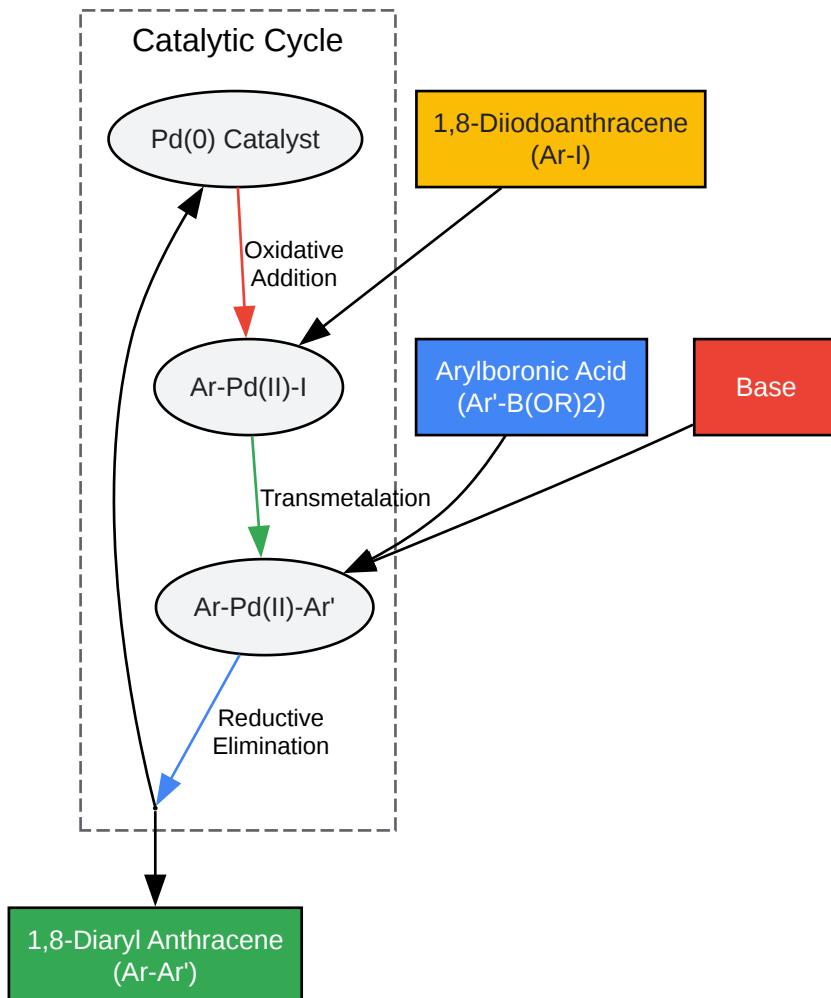
Suzuki-Miyaura Cross-Coupling Reactions

1,8-Diiodoanthracene is an excellent substrate for Suzuki-Miyaura cross-coupling reactions, enabling the formation of C-C bonds to create 1,8-diaryl anthracenes.^[5] These products are of interest in the development of materials for organic light-emitting diodes (OLEDs).^[5]

General Protocol:

- To a reaction vessel, add **1,8-diiodoanthracene**, an arylboronic acid (2.5 equivalents), and a base (e.g., K_2CO_3 , 3 equivalents).^[6]
- Add a palladium catalyst (e.g., $Pd(PPh_3)_4$, 5 mol%).^[6]
- The vessel is evacuated and backfilled with an inert gas (e.g., argon).^[6]
- A degassed solvent (e.g., toluene/water mixture) is added.^[6]
- The reaction mixture is heated (typically 80-110 °C) and stirred vigorously.^[6]
- Reaction progress is monitored by TLC or GC-MS.^[6]
- Upon completion, the reaction is cooled, and the product is extracted with an organic solvent.^[6]
- The organic layers are combined, washed, dried, and the solvent is removed.^[6]
- The crude product is purified by column chromatography.^[6]

Suzuki-Miyaura Coupling Catalytic Cycle

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Suzuki-Miyaura Coupling Catalytic Cycle

This guide provides a foundational understanding of **1,8-Diiodoanthracene** for research and development purposes. Due to the limited specific safety data, all handling and experimental procedures should be conducted with appropriate engineering controls and personal protective equipment.

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